

# Safeguarding Your Research: A Guide to Handling Methyl 2-chloropropionate

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## Compound of Interest

Compound Name: Methyl 2-chloropropionate

Cat. No.: B095975

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential safety and logistical information for **Methyl 2-chloropropionate**, a flammable and irritating liquid, ensuring that your work can proceed with the highest degree of safety and integrity.

## Key Safety and Physical Properties

Understanding the characteristics of **Methyl 2-chloropropionate** is the first step toward safe handling. The following table summarizes its key quantitative data.

Property	Value	Citations
Molecular Formula	C <sub>4</sub> H <sub>7</sub> ClO <sub>2</sub>	[1]
Molecular Weight	122.55 g/mol	[2]
Appearance	Colorless liquid	[2]
Flash Point	36 °C to 38 °C (closed cup)	[3]
Density	1.13 g/cm <sup>3</sup> at 20 °C	
Vapor Pressure	30 hPa at 20 °C	
Autoignition Temperature	430 °C	
Explosive Limits	2.8 - 13.9 % (v/v)	
Storage Temperature	2-30°C (recommended <15°C)	[3]

## Hazard Identification and GHS Classification

**Methyl 2-chloropropionate** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

- Flammable liquids: Category 3[4][5]
- Skin irritation: Category 2[5][6]
- Serious eye irritation: Category 2[4][5]
- Specific target organ toxicity — single exposure: Category 3 (May cause respiratory irritation)[5][6]

The signal word for this chemical is Warning.[4][5]

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for minimizing risks.

## Personal Protective Equipment (PPE)

When handling **Methyl 2-chloropropionate**, the following PPE is mandatory:

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.[\[4\]](#)[\[6\]](#)
- Skin Protection:
  - Gloves: Use chemical-impermeable gloves. Always inspect gloves before use and use proper glove removal technique.[\[4\]](#)[\[6\]](#)
  - Clothing: Wear impervious, flame-retardant, and antistatic protective clothing.[\[4\]](#)[\[6\]](#)
- Respiratory Protection: If working in a poorly ventilated area or if exposure limits are exceeded, use a full-face respirator with appropriate cartridges (e.g., type ABEK).[\[6\]](#)[\[7\]](#)

## Handling and Storage Procedures

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[4\]](#)[\[8\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)[\[6\]](#)
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[\[4\]](#)[\[6\]](#)
- Avoid contact with skin and eyes, and avoid inhaling vapor or mist.[\[4\]](#)[\[6\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)
- Keep away from incompatible materials such as acids, bases, and reducing agents.[\[1\]](#)
- Store in a designated flammables area.[\[1\]](#)

## Spill Response Protocol

In the event of a spill, follow these steps:

- Immediate Action:
  - Evacuate personnel from the immediate area and ensure adequate ventilation.[\[4\]](#)[\[6\]](#)
  - Remove all sources of ignition.[\[4\]](#)[\[6\]](#)
  - Wear appropriate PPE.[\[4\]](#)[\[6\]](#)
- Containment:
  - Prevent the spill from entering drains or waterways.[\[4\]](#)[\[6\]](#)
  - For small spills, absorb with an inert material such as sand, silica gel, or sawdust.[\[9\]](#)[\[10\]](#)
  - For large spills, dike the area to contain the liquid. A vapor-suppressing foam may be used to reduce vapors.[\[10\]](#)
- Cleanup:
  - Use non-sparking tools to collect the absorbed material and place it in a suitable, closed container for disposal.[\[4\]](#)[\[10\]](#)
- Decontamination:
  - Clean the spill area thoroughly.

## First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[4\]](#)[\[5\]](#)
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician.[\[4\]](#)[\[5\]](#)

- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician.[4][6]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and consult a physician. Never give anything by mouth to an unconscious person.[6]

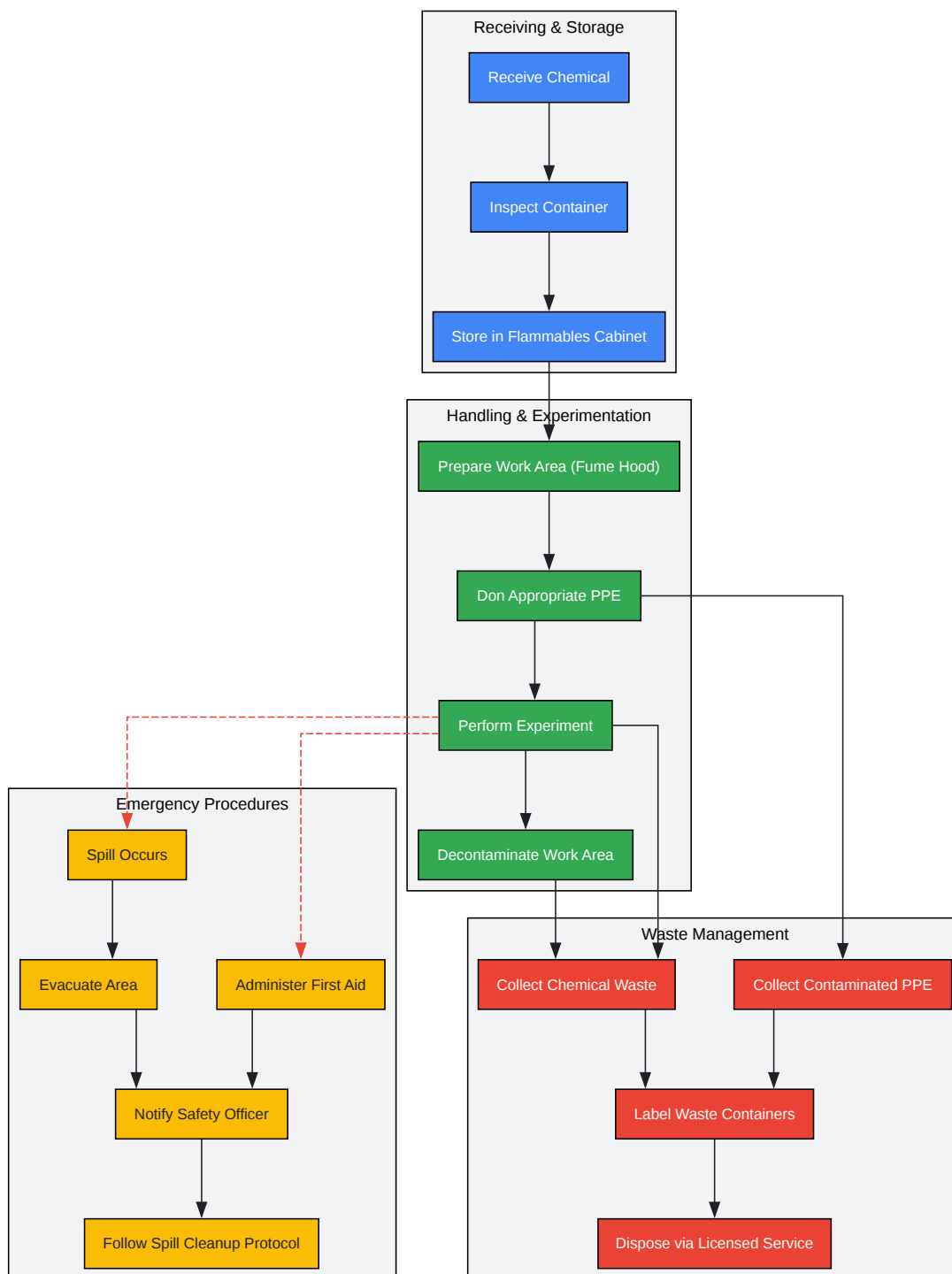
## Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: **Methyl 2-chloropropionate** and any contaminated materials should be treated as hazardous waste. It should be collected in a labeled, sealed container.[11] This material is highly flammable and should be disposed of by a licensed professional waste disposal service, potentially through chemical incineration with an afterburner and scrubber.[6][7]
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE as hazardous waste.

## Experimental Workflow Visualization

The following diagram illustrates the standard workflow for handling **Methyl 2-chloropropionate** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Methyl 2-chloropropionate**.

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